

# An In-depth Technical Guide to Xylenol Orange Tetrasodium Salt

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## Compound of Interest

Compound Name: *Xylenol orange tetrasodium salt,  
IND*

Cat. No.: *B1635214*

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CAS Number: 3618-43-7[\[1\]](#)

This technical guide provides a comprehensive overview of Xylenol orange tetrasodium salt, a widely used chemical reagent in various analytical and research applications. This document details its chemical properties, experimental protocols for its use, and visual workflows to aid in experimental design and execution.

## Chemical and Physical Properties

Xylenol orange tetrasodium salt is an organic reagent primarily utilized as an indicator for metal titrations.[\[1\]](#) It is the tetrasodium salt of xylenol orange. Historically, the purity of commercial preparations has varied, but high-purity versions are now available.[\[1\]](#)

Property	Value	Reference
CAS Number	3618-43-7	<a href="#">[1]</a>
Molecular Formula	C <sub>31</sub> H <sub>28</sub> N <sub>2</sub> Na <sub>4</sub> O <sub>13</sub> S	<a href="#">[2]</a>
Molecular Weight	760.58 g/mol	<a href="#">[2]</a>
Appearance	Dark red-brown powder	<a href="#">[3]</a>
Solubility	Soluble in water	<a href="#">[1]</a>
Melting Point	195 °C (decomposes)	<a href="#">[1]</a>
Absorption Maximum (0.1N NaOH)	577 - 583 nm	<a href="#">[4]</a>

## Core Applications

The primary application of Xylenol orange tetrasodium salt is as a metal indicator in complexometric titrations, particularly with ethylenediaminetetraacetic acid (EDTA).[\[1\]](#)[\[3\]](#) It is also employed in photometric assays for the detection of various substances.

**Complexometric Titrations:** In acidic solutions (pH < 6), Xylenol orange forms colored complexes with metal ions.[\[3\]](#) During a titration with a chelating agent like EDTA, a sharp color change from red/violet to yellow indicates the endpoint.[\[1\]](#)[\[5\]](#)

**Ferrous Oxidation-Xylenol Orange (FOX) Assay:** This spectrophotometric method is used for the detection of hydroperoxides. The assay relies on the oxidation of ferrous ions (Fe<sup>2+</sup>) to ferric ions (Fe<sup>3+</sup>) by hydroperoxides in the presence of xylenol orange. The resulting Fe<sup>3+</sup>-xylenol orange complex can be quantified by measuring its absorbance at a specific wavelength.

## Experimental Protocols

A standard 0.1% (w/v) indicator solution can be prepared for use in titrations.

Procedure:

- Weigh 0.1 g of Xylenol orange tetrasodium salt.

- Dissolve the powder in 100 mL of distilled water.
- If necessary, filter the solution to remove any undissolved particles.[6][7]

This protocol outlines the general steps for determining the concentration of various metal ions using Xylenol orange as an indicator. Specific conditions for different metals are summarized in Table 2.

Procedure:

- Prepare the metal ion sample solution by dissolving a precisely weighed amount of the substance in water. Acidify with a minimal amount of an appropriate acid if necessary, and then dilute to a suitable volume (e.g., 100 mL).[5]
- Add approximately 50 mg of xylenol orange indicator mixture.[5]
- Adjust the pH of the solution by adding a suitable buffer (e.g., methenamine) until the solution turns a pink-violet color.[5]
- Titrate the solution with a standardized solution of disodium edetate (e.g., 0.05 mol/L) until the color changes from pink-violet to a clear yellow.[5]
- Record the volume of the titrant used and calculate the concentration of the metal ion.

Table 2: Conditions for Complexometric Titration of Various Metal Ions

Metal Ion	pH Adjustment / Buffer	Endpoint Color Change	Each mL of 0.05 mol/L Disodium Eddetate is Equivalent to:	Reference
Aluminum ( $Al^{3+}$ )	Add 50 mL of 0.05 mol/L disodium edetate, neutralize with NaOH, boil, cool, and add 5 g of methenamine.	Pink-violet to Yellow (back titration with lead nitrate)	1.349 mg of Al	[5]
Bismuth ( $Bi^{3+}$ )	Acidify with hydrochloric acid if needed.	Pink-violet to Yellow	10.45 mg of Bi	[5]
Lead ( $Pb^{2+}$ )	Add sufficient methenamine (about 5 g) to turn the solution red.	Deep violet to Yellow	10.35 mg of Pb	[5]
Zinc ( $Zn^{2+}$ )	Add sufficient methenamine (about 5 g) to turn the solution pink-violet.	Pink-violet to Yellow	3.268 mg of Zn	[5]

This assay is a sensitive method for quantifying hydroperoxides.

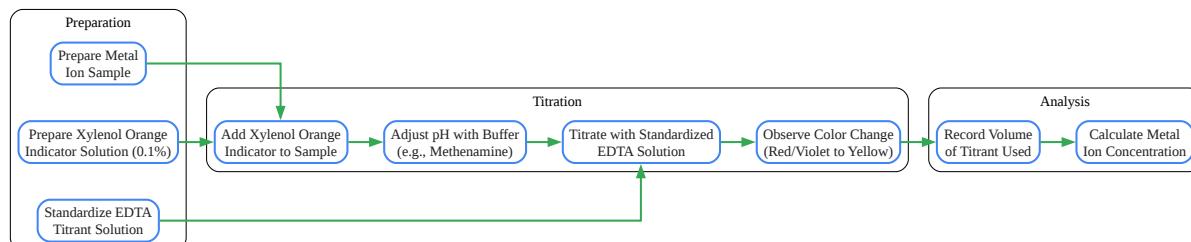
#### Procedure:

- Preparation of FOX Reagent: The reagent typically contains ferrous sulfate, xylene orange tetrasodium salt, and perchloric acid in a methanol/water mixture. A common formulation

includes 2.0 mM ferrous sulfate, 0.29 mM xylenol orange tetrasodium salt, and a specific concentration of perchloric acid (e.g., 110-660 mM) in a 9:1 methanol/water solution.[8][9]

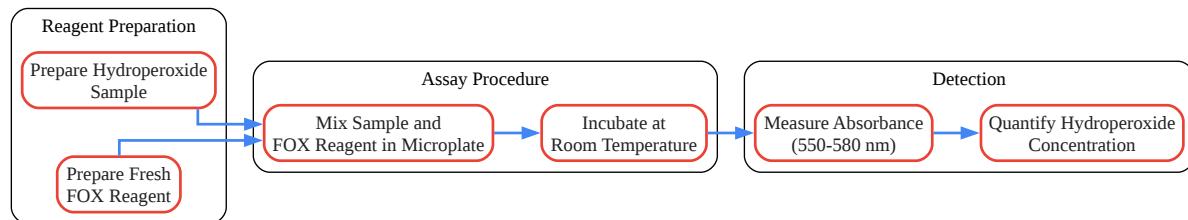
- Assay: In a 96-well microplate, mix 30  $\mu$ L of the sample containing the hydroperoxide with 150  $\mu$ L of the freshly prepared FOX reagent.[8][9]
- Incubation: Incubate the mixture at room temperature for approximately 15 minutes.[8]
- Measurement: Measure the absorbance of the resulting ferric-xylenol orange complex at a wavelength between 550 nm and 580 nm.[9] The concentration of hydroperoxide is proportional to the absorbance.

## Mandatory Visualizations



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Caption: Workflow for complexometric titration of metal ions using Xylenol orange.

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Caption: Experimental workflow for the Ferrous Oxidation-Xylenol Orange (FOX) assay.

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